

An In-depth Technical Guide to the Physical Properties of 1,3-Dibromoisquinoline

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Compound of Interest

Compound Name: 1,3-Dibromoisquinoline

Cat. No.: B189538

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **1,3-Dibromoisquinoline**, a key intermediate in various synthetic applications. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development by consolidating available data on its melting point and solubility, alongside standardized experimental protocols for their determination.

Core Physical Properties

1,3-Dibromoisquinoline is a halogenated aromatic heterocyclic compound with the molecular formula $C_9H_5Br_2N$. A summary of its key physical properties is presented below.

Property	Value	Reference(s)
Melting Point	145-150 °C	
Solubility	Data not available	

While specific quantitative solubility data for **1,3-Dibromoisquinoline** in common organic solvents is not readily available in the reviewed literature, the general solubility characteristics can be inferred from its structure and the properties of similar bromo-substituted heterocyclic compounds. It is anticipated to exhibit solubility in a range of common organic solvents. For precise quantitative analysis, a standardized experimental protocol is recommended.

Experimental Protocols

Determination of Melting Point

The melting point of **1,3-Dibromoisoquinoline** can be determined using the capillary method.

Methodology:

- **Sample Preparation:** A small, finely powdered sample of **1,3-Dibromoisoquinoline** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus:** A standard melting point apparatus equipped with a calibrated thermometer or an automated digital instrument is used.
- **Heating:** The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a steady rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. The melting point is reported as a range.

Determination of Solubility

A standardized protocol for determining the solubility of **1,3-Dibromoisoquinoline** in various solvents involves the shake-flask method followed by quantitative analysis.

Methodology:

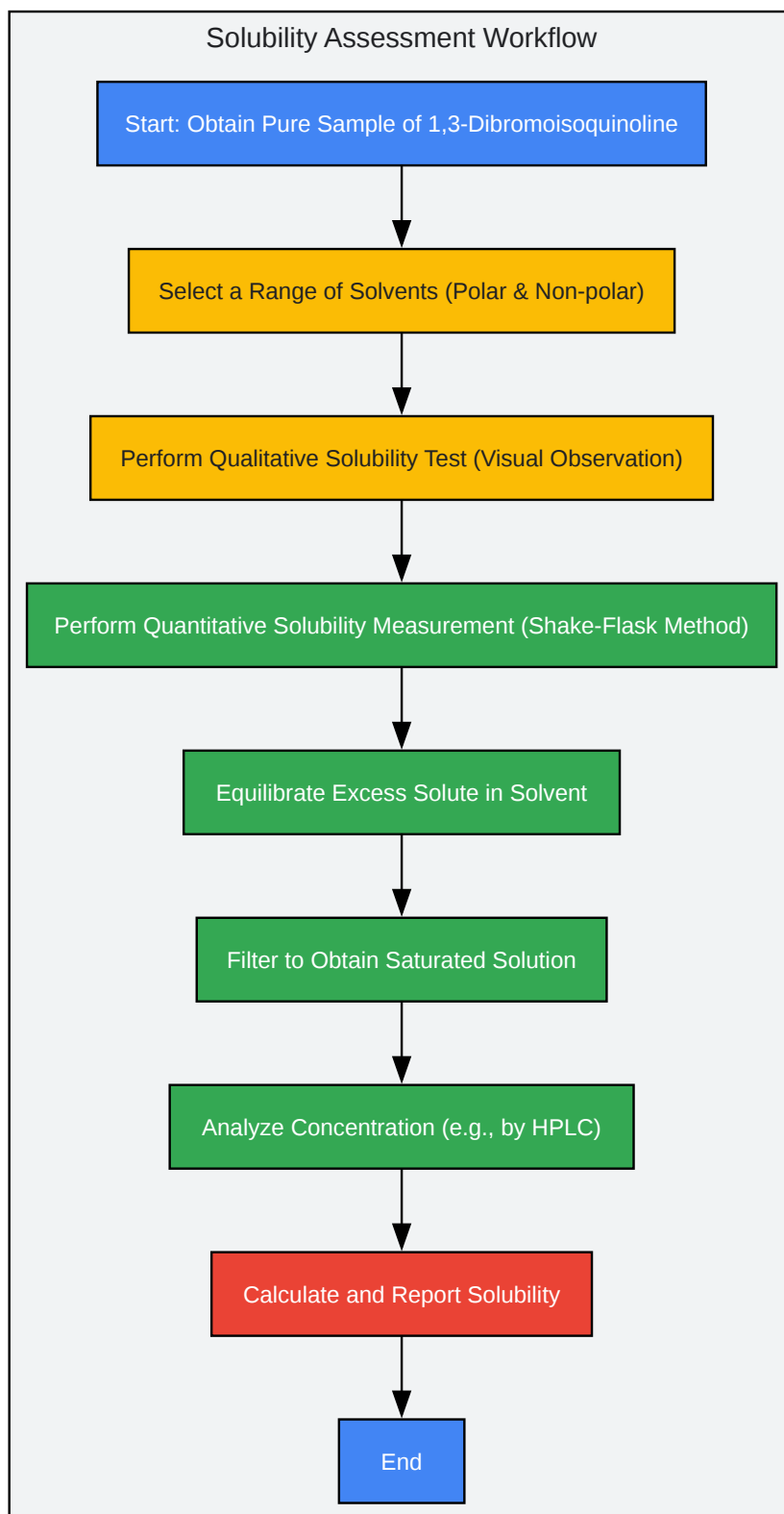
- **Solvent Selection:** A range of solvents of varying polarity should be selected for the analysis (e.g., water, methanol, ethanol, acetone, dimethyl sulfoxide (DMSO), etc.).
- **Equilibration:** An excess amount of **1,3-Dibromoisoquinoline** is added to a known volume of each solvent in a sealed vial. The vials are then agitated in a constant temperature water bath or shaker until equilibrium is reached (typically 24-48 hours).
- **Sample Preparation:** After equilibration, the suspension is allowed to settle. A sample of the supernatant is carefully withdrawn and filtered through a syringe filter (e.g., 0.22 µm) to

remove any undissolved solid.

- Quantitative Analysis: The concentration of **1,3-Dibromoisquinoline** in the filtered solution is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with a calibrated standard curve.
- Calculation: The solubility is calculated from the measured concentration and expressed in appropriate units (e.g., mg/mL or mol/L).

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for the systematic assessment of the solubility of a compound like **1,3-Dibromoisquinoline**.



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Caption: A logical workflow for determining the solubility of **1,3-Dibromoisquinoline**.

This guide provides the currently available physical property data for **1,3-Dibromoisquinoline** and outlines standard methodologies for the experimental determination of these properties. While quantitative solubility data is not yet publicly available, the provided protocols offer a robust framework for its determination in a research setting.

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